An In-depth Technical Guide to 3-Methylpyridine-d7: Properties, Synthesis, and Applications

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Compound of Interest

Compound Name:	*3-Methylpyridine-d7*
CAS No.:	*202529-13-3*
Cat. No.:	*B587991*

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For Researchers, Scientists, and Drug Development Professionals

Introduction: The Significance of Isotopic Labeling in Pyridine Chemistry

3-Methylpyridine, also known as β-picoline, is a fundamental heterocyclic compound that serves as a crucial building block in the synthesis of a wide array of pharmaceuticals and agrochemicals.[1][2] The strategic replacement of hydrogen atoms with their heavier isotope, deuterium, to yield **3-Methylpyridine-d7**, offers a powerful tool for researchers. This isotopic labeling provides a subtle yet profound alteration in the molecule's properties, enabling its use in advanced analytical techniques and metabolic studies, thereby accelerating drug discovery and development processes.

This technical guide provides a comprehensive overview of the physical and chemical properties of **3-Methylpyridine-d7**, delves into the methodologies for its synthesis, and explores its critical applications in modern research, with a particular focus on its role as an internal standard in mass spectrometry-based bioanalysis.

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Molecular Structure and Core Properties

The defining feature of **3-Methylpyridine-d7** is the substitution of all seven hydrogen atoms of 3-methylpyridine with deuterium. This includes the four hydrogens on the pyridine ring and the three hydrogens on the methyl group.

Caption: Chemical structure of **3-Methylpyridine-d7**.

Table 1: Core Identifiers and Properties of 3-Methylpyridine-d7

Property	Value	Source
Chemical Formula	C_6D_7N	[3]
Molecular Weight	100.17 g/mol	[3]
CAS Number	202529-13-3	[3]
Synonyms	3-Picoline-d7, 3-(Trideuteriomethyl)pyridine-2,4,5,6-d4	[3]

Physical Properties: A Comparative Analysis

While specific experimental data for the physical properties of **3-Methylpyridine-d7** are not readily available in the literature, they are expected to be very similar to those of its non-deuterated counterpart, 3-Methylpyridine. The primary difference arises from the increased mass due to the presence of deuterium, which can lead to slight variations in boiling point, melting point, and density.

Table 2: Physical Properties of 3-Methylpyridine (Non-deuterated)

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Property	Value	Source
Appearance	Colorless liquid	[1]
Odor	Sweetish, unpleasant	[4]
Boiling Point	144 °C	[1][2]
Melting Point	-18 °C	[2]
Density	0.957 g/mL at 25 °C	[2]
Solubility	Miscible with water, alcohol, and ether	[1][2]
Flash Point	38 °C	[5]

Expert Insight: The boiling and melting points of **3-Methylpyridine-d7** are predicted to be marginally higher than those of 3-Methylpyridine. This is a known consequence of the stronger intermolecular van der Waals forces in deuterated compounds, resulting from the lower vibrational amplitude of the C-D bond compared to the C-H bond.

Chemical Properties and Reactivity

The chemical reactivity of **3-Methylpyridine-d7** is nearly identical to that of 3-Methylpyridine. The substitution of hydrogen with deuterium does not significantly alter the electronic properties of the pyridine ring or the methyl group. Therefore, it participates in the same types of chemical reactions.

- Basicity: Like its non-deuterated analog, **3-Methylpyridine-d7** is a weak base.
- Stability: The compound is stable under normal storage conditions, although it is advisable to store it away from light and moisture.[6]
- Reactivity: The pyridine ring can undergo electrophilic substitution, and the methyl group can be a site for radical reactions. It is a versatile nucleophile in various cross-coupling reactions. [7]

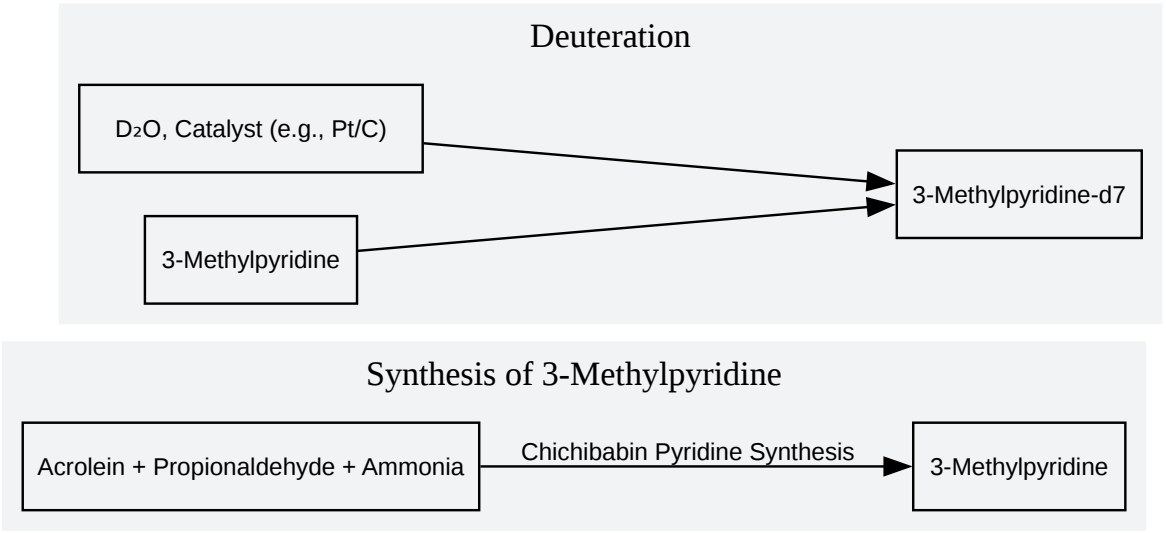
Kinetic Isotope Effect: A key difference in the chemical behavior of **3-Methylpyridine-d7** lies in the kinetic isotope effect. The C-D bond is stronger than the C-H bond, and therefore, reactions

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that involve the cleavage of a C-D bond will have a slower reaction rate compared to the corresponding C-H bond cleavage. This phenomenon is a cornerstone of its utility in mechanistic studies and in enhancing the metabolic stability of drug candidates.

Synthesis of 3-Methylpyridine-d7

The synthesis of deuterated compounds like **3-Methylpyridine-d7** typically involves introducing deuterium at a late stage of the synthesis of the non-deuterated analog or by employing deuterated starting materials.



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Caption: A simplified workflow for the synthesis of **3-Methylpyridine-d7**.

Common Synthetic Approaches:

- H/D Exchange Reactions: A prevalent method for deuterating aromatic compounds is through hydrogen-deuterium exchange reactions. This can be achieved by treating 3-methylpyridine with a deuterium source, such as heavy water (D_2O), in the presence of a metal catalyst like platinum on carbon (Pt/C) at elevated temperatures.[8]

- Use of Deuterated Precursors: An alternative strategy involves utilizing deuterated starting materials in a de novo synthesis of the pyridine ring. This approach can offer better control

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over the specific positions of deuterium incorporation.

- Electrochemical Methods: Recent advancements have demonstrated the use of electrochemical methods for the C-H deuteration of pyridine derivatives using D_2O as the deuterium source.[7] This technique can offer high regioselectivity under mild conditions.

Spectroscopic Analysis: The Deuterated Signature

The most significant and analytically useful differences between 3-Methylpyridine and its deuterated isotopologue are observed in their spectroscopic data.

- Mass Spectrometry (MS): In a mass spectrum, the molecular ion peak of **3-Methylpyridine-d7** will appear at an m/z value that is 7 units higher than that of 3-Methylpyridine (m/z 93). This clear mass shift is the basis for its use as an internal standard in quantitative mass spectrometry.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:

  - ^1H NMR: The ^1H NMR spectrum of a fully deuterated **3-Methylpyridine-d7** will show a complete absence of signals, confirming the successful replacement of all protons with deuterium.

  - ^{13}C NMR: The ^{13}C NMR spectrum will show signals for the carbon atoms, but the coupling patterns will be different due to the presence of deuterium. The signals will be split by the deuterium atoms (a triplet for a CD group and a septet for a CD_3 group) and will often appear at slightly different chemical shifts compared to the non-deuterated compound.

  - ^2H NMR (Deuterium NMR): This technique can be used to directly observe the deuterium nuclei and confirm their positions in the molecule.

Applications in Research and Development

The unique properties of **3-Methylpyridine-d7** make it an invaluable tool for scientists and researchers, particularly in the pharmaceutical industry.

Internal Standard for Quantitative Bioanalysis

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The most prominent application of **3-Methylpyridine-d7** is as an internal standard in quantitative analysis by mass spectrometry, such as liquid chromatography-mass spectrometry (LC-MS).



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